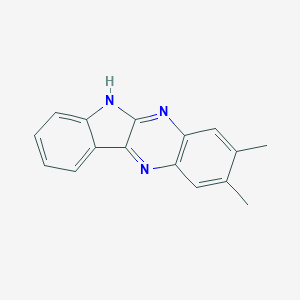

2,3-Dimethyl-6H-indolo[2,3-b]quinoxaline

• CAS No.: 49764-30-9
• Molecular Formula: C16H13N3
• Molecular Weight: 247.29 g/mol
• IUPAC Name: 2,3-dimethyl-6H-indolo[3,2-b]quinoxaline
• InChI: InChI=1S/C16H13N3/c1-9-7-13-14(8-10(9)2)19-16-15(17-13)11-5-3-4-6-12(11)18-16/h3-8H,1-2H3,(H,18,19)
• InChI Key: SCFUIWRRMXBZFO-UHFFFAOYSA-N
• SMILES: CC1=CC2=C(C=C1C)N=C3C(=N2)C4=CC=CC=C4N3

Description

2,3-Dimethyl-6H-indolo[2,3-b]quinoxaline is a synthetic compound of significant interest in biomedical research due to its multifaceted biological activity profile. This indoloquinoxaline derivative is noted for its antiviral properties, demonstrating inhibitory activity against the growth of herpes simplex virus types 1 and 2 (HSV-1, HSV-2) as well as human cytomegalovirus (CMV) in vitro studies . Beyond its antiviral applications, this compound has been identified as a potent inhibitor of reactive oxygen species (ROS) production in human neutrophils . Research indicates it effectively inhibits the release and intracellular generation of ROS triggered by various agonists, such as phorbol myristate acetate (PMA) and the formylated peptide fMLP, without acting as a direct radical scavenger . This non-toxic drug also moderately impacts related neutrophil functions, including phagocytosis and fMLP-induced granule mobilization, suggesting its primary effect is on signaling pathways upstream of oxidase activation . Furthermore, structural analogs and derivatives of the 6H-indolo[2,3-b]quinoxaline scaffold have been investigated for their potential in anticancer research, acting as DNA intercalators and exhibiting significant in vitro cytotoxic activity against various human tumor cell lines, underscoring the value of this core structure in drug discovery . This product is intended for research purposes only and is not for diagnostic or therapeutic use in humans.

Synthetic Methodologies for 2,3 Dimethyl 6h Indolo 2,3 B Quinoxaline and Related Indolo 2,3 B Quinoxaline Derivatives

Traditional Condensation Reactions

The cornerstone of indolo[2,3-b]quinoxaline synthesis has historically been the condensation reaction between an isatin (B1672199) derivative and an o-phenylenediamine derivative. This method is valued for its simplicity and the directness with which it assembles the core heterocyclic structure.

Isatin and o-Phenylenediamine Condensation

The most fundamental approach to the indolo[2,3-b]quinoxaline scaffold involves the acid-catalyzed condensation of isatin with an o-phenylenediamine. Specifically, for the synthesis of the parent 6H-indolo[2,3-b]quinoxaline, isatin is reacted with o-phenylenediamine. The reaction is typically carried out in a protic solvent such as acetic acid, which also serves as the catalyst. nih.govresearchgate.net

The mechanism proceeds through an initial nucleophilic attack of one of the amino groups of the o-phenylenediamine on the C3-carbonyl group of the isatin, followed by dehydration to form an imine intermediate. Subsequent intramolecular cyclization and aromatization lead to the formation of the thermodynamically stable indolo[2,3-b]quinoxaline ring system. The use of microwave irradiation has been shown to accelerate this reaction, offering a greener synthetic alternative by reducing reaction times and often improving yields. sapub.org

Variations with Substituted Isatins and Diamines

To achieve the target compound, 2,3-Dimethyl-6H-indolo[2,3-b]quinoxaline, a variation of the traditional condensation is employed, utilizing a substituted diamine. In this case, isatin is condensed with 4,5-dimethyl-1,2-phenylenediamine. The reaction conditions are analogous to the synthesis of the parent compound, typically involving reflux in acetic acid.

This method allows for the introduction of substituents onto the quinoxaline (B1680401) portion of the molecule by selecting the appropriately substituted o-phenylenediamine. Similarly, substituted isatins can be used to introduce functionalities on the indole (B1671886) part of the scaffold. This modular approach provides a straightforward route to a wide array of indolo[2,3-b]quinoxaline derivatives. sapub.org

Table 1: Examples of Traditional Condensation Reactions for Indolo[2,3-b]quinoxaline Derivatives.

Isatin Derivative	o-Phenylenediamine Derivative	Product	Reaction Conditions	Yield (%)
Isatin	o-Phenylenediamine	6H-indolo[2,3-b]quinoxaline	Acetic acid, reflux	Good
Isatin	4,5-dimethyl-1,2-phenylenediamine	This compound	Acetic acid, reflux	Not specified
5-Nitroisatin	o-Phenylenediamine	9-Nitro-6H-indolo[2,3-b]quinoxaline	Acetic acid, reflux	Not specified

Modern and Advanced Synthetic Strategies

In recent years, the field of organic synthesis has seen the rise of powerful transition-metal-catalyzed cross-coupling reactions. These methods offer greater versatility and control over the synthesis of complex aromatic systems, including indolo[2,3-b]quinoxalines.

Transition-Metal-Catalyzed Cross-Coupling Reactions

Palladium-catalyzed cross-coupling reactions have become indispensable tools for the formation of carbon-carbon and carbon-nitrogen bonds, providing alternative synthetic pathways to the indolo[2,3-b]quinoxaline core that bypass the limitations of traditional condensation methods.

The Buchwald-Hartwig amination is a palladium-catalyzed cross-coupling reaction between an amine and an aryl halide or triflate. wikipedia.orgrug.nl This reaction is a powerful method for the formation of C-N bonds and can be conceptually applied to the synthesis of the indolo[2,3-b]quinoxaline skeleton.

A hypothetical retrosynthetic analysis for this compound using a Buchwald-Hartwig approach could involve the intramolecular cyclization of a suitably functionalized precursor. For instance, a 2-amino-3-(2-haloanilino)quinoxaline derivative could undergo an intramolecular C-N bond formation to yield the indolo[2,3-b]quinoxaline core. To synthesize the target compound, this would require a precursor such as 2-amino-3-(2-haloanilino)-6,7-dimethylquinoxaline. The development of specialized ligands and catalyst systems has significantly expanded the scope of the Buchwald-Hartwig amination, making it applicable to a wide range of substrates with various functional groups. wikipedia.org

Table 2: Key Features of the Buchwald-Hartwig Amination.

Parameter	Description
Catalyst	Palladium(0) complexes
Ligands	Bulky, electron-rich phosphine ligands (e.g., XPhos, SPhos)
Reactants	Aryl/heteroaryl halides or triflates and primary/secondary amines
Base	Strong, non-nucleophilic bases (e.g., NaOtBu, K3PO4)

The Sonogashira-Hagihara reaction is a palladium- and copper-co-catalyzed cross-coupling of a terminal alkyne with an aryl or vinyl halide. organic-chemistry.org This reaction is a robust method for the formation of C(sp)-C(sp2) bonds and can be employed in a multi-step strategy to construct the indolo[2,3-b]quinoxaline framework.

A potential synthetic route to this compound using this methodology could involve the Sonogashira coupling of a 2-halo-3-aminoquinoxaline derivative with a protected 2-ethynylaniline. For the target compound, this would entail starting with a 2-halo-3-amino-6,7-dimethylquinoxaline. Following the cross-coupling, a subsequent intramolecular cyclization of the resulting enyne intermediate would lead to the formation of the indole ring, thus completing the tetracyclic system. This strategy offers a high degree of flexibility, as various substituted alkynes and aryl halides can be utilized to generate a diverse library of indolo[2,3-b]quinoxaline derivatives. jomardpublishing.com

Table 3: General Conditions for the Sonogashira-Hagihara Coupling Reaction.

Component	Typical Reagents/Conditions
Palladium Catalyst	Pd(PPh3)2Cl2, Pd(PPh3)4
Copper Co-catalyst	CuI
Base	Amine base (e.g., triethylamine, diisopropylamine)
Solvent	Often the amine base itself or an inert solvent like THF or DMF

Direct C–H Functionalization

Direct C–H functionalization has emerged as a powerful tool in organic synthesis, allowing for the formation of carbon-carbon and carbon-heteroatom bonds through the activation of otherwise inert C-H bonds. This approach offers a more atom-economical and environmentally benign alternative to traditional cross-coupling reactions, which often require pre-functionalized starting materials.

Ruthenium-Catalyzed Ortho C–H Bond Functionalization

A notable advancement in the synthesis of indolo[2,3-b]quinoxaline derivatives involves a one-pot strategy utilizing ruthenium(II)-catalyzed ortho C–H bond functionalization. acs.orgacs.orgnih.gov This method facilitates a double C–H amination process, beginning with an intermolecular amination catalyzed by a ruthenium(II) biscarboxylate complex, followed by an intramolecular oxidative amination mediated by 2,3-dichloro-5,6-dicyano-1,4-benzoquinone (DDQ). acs.org The synthesis of N-substituted indolo[2,3-b]quinoxalines is achieved through the reaction of 2-arylquinoxalines with sulfonyl azides. acs.orgnih.govbohrium.comfigshare.com This double C–N bond formation strategy has proven to be an efficient route for preparing a range of biologically significant 6H-indolo[2,3-b]quinoxaline derivatives, with yields reaching up to 94%. acs.orgacs.orgnih.govbohrium.comfigshare.com

Mechanistic studies suggest that the process initiates with the formation of a five-membered ruthenacyclic intermediate. acs.orgacs.orgnih.gov This is followed by a radical mechanism in the second step to complete the cyclization. acs.orgacs.orgnih.gov The reaction demonstrates broad substrate scope and good functional group tolerance, yielding the desired products in excellent amounts. acs.org

Table 1: Ruthenium-Catalyzed Synthesis of N-Substituted Indolo[2,3-b]quinoxaline Derivatives

Entry	2-Arylquinoxaline Substrate	Sulfonyl Azide	Product	Yield (%)
1	2-Phenylquinoxaline	Tosyl azide	6-Tosyl-6H-indolo[2,3-b]quinoxaline	94
2	2-(p-Tolyl)quinoxaline	Tosyl azide	2-Methyl-6-tosyl-6H-indolo[2,3-b]quinoxaline	87
3	2-(p-Methoxyphenyl)quinoxaline	Tosyl azide	2-Methoxy-6-tosyl-6H-indolo[2,3-b]quinoxaline	82

Note: This table is a representative example based on the described methodology and may not reflect the full scope of the original research.

Intramolecular Cyclization Reactions

Intramolecular cyclization reactions are fundamental in the synthesis of cyclic compounds, including the indolo[2,3-b]quinoxaline scaffold. These reactions involve the formation of a ring from a single molecule containing two reactive functional groups.

Oxidative Cyclodehydrogenation (SNH Reaction)

A synthetic route to indolo[2,3-b]quinoxaline derivatives has been developed that employs a sequence of Buchwald-Hartwig cross-coupling followed by an intramolecular nucleophilic aromatic substitution of hydrogen (SNH reaction), a type of oxidative cyclodehydrogenation. nih.govresearchgate.net This method has been successfully used to construct novel 4-alkyl-4H-thieno[2′,3′:4,5]pyrrolo[2,3-b]quinoxaline derivatives, which are analogues of indolo[2,3-b]quinoxalines. nih.gov The cyclization step is carried out by treating the reaction mixture with a solution of concentrated hydrochloric acid in ethanol, with air serving as the oxidizing agent. nih.gov This one-pot synthesis has been shown to produce the target polycyclic compounds in good yields. nih.gov

PIFA-Mediated Intramolecular N-Arylation

A metal-free approach for the synthesis of indolo[2,3-b]quinoxalines involves the use of [Bis(trifluoroacetoxy)iodo]benzene (PIFA) to mediate an intramolecular N-arylation of 2-aminoquinoxalines. semanticscholar.orgrsc.org This reaction proceeds at room temperature and provides a wide range of indolo[2,3-b]quinoxalines in good to excellent yields within a short timeframe. semanticscholar.orgrsc.org A key advantage of this method is that the C-H bond functionalization occurs without the need for an inert atmosphere or additives. semanticscholar.orgrsc.org Mechanistic investigations indicate that the C-H bond functionalization likely proceeds through an ionic mechanism. semanticscholar.orgrsc.org

Green Chemistry Approaches

Green chemistry principles are increasingly being integrated into synthetic methodologies to reduce or eliminate the use and generation of hazardous substances.

Microwave-Assisted Synthesis

Microwave-assisted organic synthesis has emerged as a valuable green chemistry technique, often leading to shorter reaction times, higher yields, and cleaner reactions compared to conventional heating methods. The synthesis of 6H-indolo[2,3-b]quinoxaline and its derivatives has been efficiently achieved through microwave irradiation. e-journals.inresearchgate.net This method typically involves the condensation of isatin with o-phenylenediamine. researchgate.net In one approach, the reaction mixture of a diamine and a dicarbonyl compound is mixed with a small amount of DMSO and exposed to microwave irradiation, leading to excellent yields (80-90%) in a matter of minutes. e-journals.in This environmentally benign approach simplifies the work-up process and offers a rapid and efficient route to various quinoxaline derivatives, including this compound. e-journals.in

Table 2: Comparison of Conventional vs. Microwave-Assisted Synthesis of 6H-Indolo[2,3-b]quinoxaline

Method	Reaction Time	Yield (%)	Conditions
Conventional Heating	Several hours	Moderate	Reflux in glacial acetic acid

Note: This table provides a generalized comparison based on available literature.

Reactions in Aqueous Media and Ionic Liquids

In alignment with the principles of green chemistry, significant efforts have been made to develop synthetic routes for indolo[2,3-b]quinoxalines in non-traditional, environmentally friendly solvents such as water and ionic liquids.

Water, as a solvent, offers distinct advantages due to its non-toxic, non-flammable, and inexpensive nature. An ultrasound-irradiated, catalyst-free protocol has been demonstrated for the synthesis of various indolo[2,3-b]quinoxalines. This method involves the reaction of substituted o-phenylenediamines with isatin derivatives in water, proceeding smoothly to afford the desired products in high yields (87–95%) within a short reaction time.

Ionic liquids (ILs) have emerged as versatile solvents and catalysts in organic synthesis, prized for their low volatility, high thermal stability, and ability to dissolve a wide range of materials. Brønsted acidic ionic liquids (BAILs), in particular, have been successfully employed as efficient, reusable catalysts for the synthesis of quinoxaline derivatives. For instance, sulfonic acid functionalized imidazolium salts can catalyze the condensation of 1,2-diamines with 1,2-dicarbonyl compounds under solvent-free conditions, producing the corresponding quinoxalines in high to excellent yields with short reaction times. This approach avoids the use of traditional mineral acids, offering a cleaner and more straightforward workup procedure.

Table 1: Synthesis of Quinoxaline Derivatives using Brønsted Acidic Ionic Liquids

Reactant 1 (Diamine)	Reactant 2 (Dicarbonyl)	Catalyst	Time (min)	Yield (%)
o-phenylenediamine	Benzil	[Dsim]Cl	10	94
o-phenylenediamine	Benzil	[Msim]PF6	15	90
4,5-dimethyl-1,2-phenylenediamine	Benzil	[Dsim]Cl	12	95
o-phenylenediamine	Acenaphthylene-1,2-dione	[Dsim]Cl	15	92

Functionalization and Derivatization Approaches

The biological and material properties of the indolo[2,3-b]quinoxaline core can be extensively modified through functionalization. Key strategies include N-alkylation to introduce side chains, the addition of halogen and amine groups to modulate electronic properties, and the annulation of further rings to create extended polycyclic systems.

The nitrogen atom at the 6-position of the 6H-indolo[2,3-b]quinoxaline ring is a common site for functionalization. N-alkylation serves as a straightforward method to enhance solubility and introduce specific functionalities. A direct approach involves the condensation of isatin with o-phenylenediamine to form the indolo[2,3-b]quinoxaline core, followed by methylation using an alkylating agent like iodomethane. rwth-aachen.de

A prominent example of this strategy is the synthesis of 2,3-dimethyl-6-(2-dimethylaminoethyl)-6H-indolo[2,3-b]quinoxaline, a compound also known as B-220, which has shown notable biological activity. jomardpublishing.comnih.gov The synthesis can also proceed via a two-step process. First, isatin is alkylated with an excess of dibromoethane to produce 1-(2-bromoethyl)-indole-2,3-dione. This intermediate is then condensed with a 1,2-diaminobenzene derivative. The resulting 6-(2-bromoethyl)-6H-indolo[2,3-b]quinoxaline can subsequently be reacted with various secondary amines, such as dimethylamine, in a nucleophilic substitution reaction to yield the final N-alkylated products. bohrium.com

Table 2: Examples of N-Alkylated Indolo[2,3-b]quinoxaline Derivatives

Derivative Name	Alkylating Strategy	Final Side Chain
6-methyl-6H-indolo[2,3-b]quinoxaline	Direct methylation with iodomethane	-CH₃
2,3-dimethyl-6-(2-dimethylaminoethyl)-6H-indolo[2,3-b]quinoxaline (B-220)	Alkylation with a bromoethyl intermediate, followed by amination	-CH₂CH₂N(CH₃)₂
6-(2-bromoethyl)-6H-indolo[2,3-b]quinoxaline	Condensation with 1-(2-bromoethyl)-indole-2,3-dione	-CH₂CH₂Br

The introduction of halogen atoms, particularly iodine, onto the indolo[2,3-b]quinoxaline skeleton provides a versatile chemical handle for further modifications, such as cross-coupling reactions. For example, 9-iodo-6H-indolo[2,3-b]quinoxaline can be synthesized and subsequently used as a key intermediate. jomardpublishing.com

This halogenated derivative enables the introduction of amine moieties through transition metal-catalyzed reactions. A modified Ullmann C-N coupling protocol has been successfully applied, where 6-benzyl-9-iodo-6H-indolo[2,3-b]quinoxaline is reacted with a nucleophile like benzylamine. The reaction is performed in the presence of a copper(I) iodide (CuI) catalyst, effectively replacing the iodine atom with the desired amine group to form the corresponding N-substituted amino derivative. jomardpublishing.com

Expanding the indolo[2,3-b]quinoxaline core into larger, more complex polycyclic systems is a strategy used to develop novel materials and biologically active compounds. This can be achieved either by building additional rings onto the existing framework or by linking multiple indoloquinoxaline units together.

One approach involves the condensation of a more complex isatin derivative, such as 7-acetyl-1,5,6,7-tetrahydropyrrolo[3,2-f]indole-2,3-dione, with o-phenylenediamine. This reaction directly yields a pentacyclic system that incorporates the indolo[2,3-b]quinoxaline structure. jomardpublishing.com Another strategy involves linking two units. For instance, the condensation of o-phenylenediamine with 1,4-(butane-1,4-diyl)-bis-indolin-2-one results in the formation of 1,4-bis-(6H-indolo[2,3-b]diyl-quinoxalin-6-yl) butane, a molecule where two indoloquinoxaline moieties are tethered by a butyl chain. researchgate.net

Furthermore, palladium-catalyzed cross-coupling reactions can extend the π-conjugated system. The Sonogashira-Hagihara reaction between 9-iodo-6H-indolo[2,3-b]quinoxaline and various terminal acetylenes provides a powerful tool for synthesizing derivatives with appended acetylenic systems, thereby creating larger, structurally diverse molecules. jomardpublishing.com

Structure Activity Relationship Sar Studies of 2,3 Dimethyl 6h Indolo 2,3 B Quinoxaline and Its Analogues

Influence of Substituents on Biological Activity

The biological activity of 6H-indolo[2,3-b]quinoxaline derivatives is profoundly influenced by the type, size, and position of substituents on the heterocyclic core. These modifications can alter the compound's electronic properties, steric profile, and ability to interact with biological targets.

Impact of Side Chains and Their Orientation

The nature and orientation of side chains, particularly those attached to the indole (B1671886) nitrogen (N-6 position), play a critical role in the DNA binding affinity and subsequent biological activity of indolo[2,3-b]quinoxaline derivatives. nih.goveurekaselect.com The thermal stability of the complex formed between the compound and DNA, a key parameter for activity, is dependent on the type of side chains and their orientation within the DNA's minor groove. nih.goveurekaselect.comresearchgate.net

Studies have shown that compounds bearing a dimethylaminoethyl side chain at the N-6 position exhibit strong DNA binding and a preference for GC-rich sequences. nih.gov This particular side chain is a feature of the highly active antiviral and antitumor agent known as B-220 (2,3-dimethyl-6-(2-dimethylaminoethyl)-6H-indolo[2,3-b]quinoxaline). eurekaselect.comresearchgate.netchalmers.se In contrast, derivatives with a morpholinoethyl side chain show weaker DNA interactions. nih.gov Furthermore, the introduction of a 2,3-dihydroxypropyl side chain does not appear to enhance DNA interaction when compared to unsubstituted analogues. nih.gov The presence of aminoethyl groups at the N-6 position, such as in 6-(2-aminoethyl)-6H-indolo[2,3-b]quinoxalines, has been linked to potent interferon-inducing and antiviral activities with low toxicity. researchgate.net Specifically, morpholine (B109124) and 4-methyl-piperidine derivatives within this series were identified as the most active antivirals and the least cytotoxic. researchgate.net

The length and composition of these side chains are crucial. For example, earlier research suggests that the side chain of related compounds resides in the minor groove of DNA, influencing the stability of the drug-DNA complex. chalmers.se

Table 1: Influence of N-6 Side Chains on the Biological Activity of 6H-indolo[2,3-b]quinoxaline Analogues

Compound Analogue	N-6 Side Chain	Observed Biological Activity/Property
B-220 Analogue	-CH2CH2N(CH3)2 (Dimethylaminoethyl)	Strong DNA binding, antiviral, and antitumor activity. nih.gov
Morpholinoethyl Analogue	-CH2CH2N(C2H4)2O (Morpholinoethyl)	Weaker DNA interactions compared to dimethylaminoethyl analogues. nih.gov
Dihydroxypropyl Analogue	-CH2CH(OH)CH2OH (2,3-dihydroxypropyl)	Does not reinforce DNA interaction compared to unsubstituted analogues. nih.gov
Aminoethyl Morpholine Analogue	-CH2CH2-Morpholine	Highly active antiviral, potent interferon inducer, low cytotoxicity. researchgate.net
Aminoethyl 4-methyl-piperidine Analogue	-CH2CH2-(4-methyl-piperidine)	Highly active antiviral, potent interferon inducer, low cytotoxicity. researchgate.net

Role of Methyl Groups and Other Alkylations

Alkylation, particularly methylation, of the 6H-indolo[2,3-b]quinoxaline scaffold is a key strategy for modulating biological activity. The presence of methyl groups at the C-2 and C-3 positions, as seen in the parent compound of this article, is a common feature in many active derivatives like B-220. chalmers.se While direct comparisons removing only these specific methyl groups are not extensively detailed, their frequent inclusion in potent analogues suggests their importance.

Alkylation at other positions also significantly impacts activity. N-ethyl derivatives of 6H-indolo[2,3-b]quinoxaline have demonstrated greater cytotoxicity than their unsubstituted counterparts. tandfonline.comresearchgate.net For instance, the conversion of a carboxylic group on the core to a dimethyl carboxamido moiety leads to a significant increase in cytotoxic activity. tandfonline.com Furthermore, the introduction of a tert-butyl group at the 2- or 3-position has been shown to enhance solubility, a critical property for drug development. acs.org

Table 2: Effect of Methylation and Other Alkylations on Cytotoxicity

Core Structure	Substituent/Modification	Effect on Cytotoxicity
6H-indolo[2,3-b]quinoxaline	N-ethyl substitution	Increased cytotoxicity compared to unsubstituted analog. researchgate.net
6H-indolo[2,3-b]quinoxaline-7-carboxylic acid	Conversion to Dimethyl carboxamide	Significant increase in cytotoxic activity. tandfonline.com
6-(2-methoxyethyl)-6H-indolo[2,3-b]quinoxaline	Introduction of 2- and 3-tert-butyl groups	Markedly increased solubility. acs.org

Effects of Halogenation

The introduction of halogen atoms onto the 6H-indolo[2,3-b]quinoxaline ring system is another important modification influencing biological activity. Halogenation can alter the electronic distribution and lipophilicity of the molecule, thereby affecting its interaction with biological targets.

Studies on 9-bromo substituted derivatives have yielded mixed results. One study indicated that a bromo group at the C-9 position of the 6H-indolo[2,3-b]quinoxaline scaffold decreases cytotoxicity. researchgate.net However, replacing this bromo group with a secondary amino group was found to improve cytotoxic potency. researchgate.net Conversely, another study reported that halogen and methyl substituents at the 9th position can lead to cytostatic activity against various leukemia cell lines. researchgate.net

More recent research has focused on fluorine substitution. A series of novel 9-fluoro-6H-indolo[2,3-b]quinoxaline derivatives were synthesized and evaluated as antitumor agents. rsc.org The findings suggest that the incorporation of fluorine, in combination with alkyl amino side chains and the introduction of a positive charge, is responsible for their antitumor activity and enhanced DNA binding ability. rsc.orgchem960.com

Quantitative Structure-Activity Relationship (QSAR) Methodologies

Quantitative Structure-Activity Relationship (QSAR) studies are computational methods used to establish a mathematical correlation between the chemical structure of a series of compounds and their biological activity. Several QSAR models have been developed for 6H-indolo[2,3-b]quinoxaline derivatives to predict their cytotoxic potency and guide the design of new, more active compounds. researchgate.nettandfonline.comnih.gov

One prominent QSAR study analyzed a dataset of 14 6H-indolo[2,3-b]quinoxaline derivatives for their cytotoxic activity against the human leukemia (HL-60) cell line. tandfonline.com Using multiple linear regression, the study identified key molecular descriptors that correlate with cytotoxic activity. The best QSAR models revealed the importance of two main descriptors:

nCp (Number of primary carbon atoms): This descriptor had a positive coefficient, indicating that an increase in the number of primary carbon atoms in the molecule leads to a corresponding increase in cytotoxic potency. researchgate.net

nCIC (Number of rings): This descriptor also showed a positive correlation, suggesting that increasing the number of rings in the molecular structure enhances cytotoxic activity. researchgate.net

Based on these findings, the QSAR model suggests that ideal candidates for potent cytotoxic agents within this class should incorporate cyclic substituents or substituents that contain primary carbon atoms. researchgate.netpsu.edutandfonline.comnih.gov

Structural Similarities to Other Biologically Active Scaffolds

The 6H-indolo[2,3-b]quinoxaline core is considered a "privileged scaffold" in medicinal chemistry, as it is a structural component in various biologically active molecules. researchgate.net Its structure is a hybrid, combining the features of both indole and quinoxaline (B1680401) ring systems. researchgate.nettandfonline.com

The most notable structural relationship is its analogy to the indole alkaloid ellipticine . chalmers.seresearchgate.net Ellipticine is a well-known cytotoxic agent and topoisomerase II inhibitor. While 6H-indolo[2,3-b]quinoxaline is a structural analogue, it exhibits poor inhibitory effects on topoisomerase II, suggesting its cytotoxic action is primarily driven by DNA intercalation rather than enzyme poisoning. researchgate.net

The quinoxaline moiety itself is a bioisostere of other important aromatic systems like quinoline (B57606) and naphthalene. benthamscience.com This relationship means it shares similar spatial and electronic properties, allowing it to interact with similar biological targets. The planar, polycyclic aromatic nature of the indolo[2,3-b]quinoxaline system is a common feature among many DNA intercalating agents, which contributes to its wide range of pharmacological activities. nih.gov

Mechanistic Investigations of Biological Action of 2,3 Dimethyl 6h Indolo 2,3 B Quinoxaline and Related Derivatives

Nucleic Acid Interactions

The core mechanism of action for the indolo[2,3-b]quinoxaline scaffold is its ability to interact with nucleic acids, leading to the disruption of essential cellular processes. This interaction is multifaceted, involving direct binding to DNA and RNA structures and consequently affecting their synthesis and function.

DNA Intercalation as a Predominant Mechanism

The primary mode of interaction between 6H-indolo[2,3-b]quinoxaline derivatives and DNA is through intercalation. eurekaselect.comnih.gov This process involves the insertion of the planar aromatic ring system of the compound between the base pairs of the DNA double helix. This non-covalent interaction is a key factor in the biological activities exhibited by this class of compounds. chalmers.seresearchgate.net

The fundamental structural feature that facilitates DNA intercalation is the planar nature of the fused heterocyclic ring system of 6H-indolo[2,3-b]quinoxaline. eurekaselect.comnih.gov Spectroscopic studies, including linear dichroism, have confirmed that upon interaction with DNA, the planar aromatic moieties of these derivatives orient themselves between the nucleobases. nih.govfigshare.com This insertion is characteristic of an intercalative binding mode. The planarity of this core structure is so critical that non-planar analogs, such as 1,2,3,4-tetrahydroindolo[2,3-b]quinoxalines, exhibit significantly weaker DNA binding activity. researchgate.net

While some studies have described the DNA intercalation of certain derivatives as non-specific, others have revealed a preference for particular DNA sequences. researchgate.netresearchgate.net Competitive binding experiments utilizing poly(dA-dT)2 and calf thymus DNA have demonstrated that several antiviral indolo[2,3-b]quinoxaline derivatives exhibit a preference for AT-rich regions. chalmers.senih.govfigshare.com This AT-specificity is considered a potentially valuable attribute for targeting viral genomes, which are often rich in adenine (B156593) and thymine. chalmers.se Footprinting experiments have also identified GC-rich sequences, such as 5'-CGGC and 5'-CGCC, as favorable binding sites for certain derivatives. researchgate.net Other identified binding sites in DNA include the sequences 5'-GTCACGA and 5'-AATA. researchgate.netresearchgate.net

A significant consequence of the intercalation of 6H-indolo[2,3-b]quinoxaline derivatives into the DNA helix is the enhancement of its thermal stability. eurekaselect.comnih.govresearchgate.net This increased stability of the compound-DNA complex is a crucial parameter for the anticancer and antiviral activities of these compounds. eurekaselect.comnih.gov The degree of thermal stabilization is dependent on the nature of the substituents and side chains attached to the indolo[2,3-b]quinoxaline nucleus. eurekaselect.comnih.gov For instance, highly active derivatives like NCA0424, B-220, and 9-OH-B-220 have demonstrated strong DNA binding affinity, which is evident from the high thermal stability of their respective DNA complexes. eurekaselect.comnih.govresearchgate.net

One notable example is the derivative 9-OH-B-220, which has been shown to effectively enhance the thermal stability of both double and triple helical DNA. nih.gov In a specific case involving a poly(dA).2poly(dT) triplex, 9-OH-B-220 induced an unusually large stabilization, shifting the triplex-to-duplex equilibrium towards a higher temperature by 52.5 °C. researchgate.netnih.gov The insertion of a specially designed 6H-indolo[2,3-b]quinoxaline monomer into an oligonucleotide has also been shown to improve the thermal stability of Hoogsteen-type triplexes. nih.gov

Table 1: Impact of 9-OH-B220 on DNA Thermal Stability

Nucleic Acid Structure	Temperature Shift (ΔTm)
poly(dA).2poly(dT) Triplex	+52.5 °C

Interactions with RNA Structures

The interactions of indolo[2,3-b]quinoxaline derivatives are not limited to DNA. The derivative 9-OH-B-220, for example, has been shown to interact with both duplex and triplex RNA structures. nih.gov In the case of duplex RNA (poly(rA).poly(rU)), the interaction is consistent with intercalation, similar to its binding to duplex DNA. nih.gov This is supported by a significant enhancement in the thermal stability of the RNA duplex upon binding. researchgate.netnih.gov

However, the interaction with triplex RNA (poly(rA).2poly(rU)) appears to follow a different mechanism. nih.gov Linear dichroism studies indicate that the orientation of the 9-OH-B-220 chromophore is not consistent with intercalation in the RNA triplex. Instead, the data suggest that the compound binds in the wide and shallow minor groove of the triplex RNA. nih.gov This is further supported by the observation that the thermal stabilizing effect and other spectroscopic changes are less pronounced for the RNA triplex complex compared to its complexes with DNA and duplex RNA. nih.gov

Modulation of Nucleic Acid Synthesis, Including Viral DNA and Protein Synthesis

A direct consequence of the interaction of indolo[2,3-b]quinoxaline derivatives with nucleic acids is the modulation of their synthesis. The derivative B-220, identified as 2,3-dimethyl(dimethylaminoethyl)5H-indolo-(2,3-b)quinoxaline, has been shown to inhibit the replication of several herpesviruses. nih.gov Mechanistic studies revealed that at concentrations between 0.5 to 4.5 µM, B-220 inhibited viral DNA synthesis. nih.gov This inhibition of viral DNA replication subsequently led to a reduction in the production of both early and late viral proteins. nih.gov The antiviral effect is thought to be a result of the compound's interference with viral DNA synthesis, potentially through its intercalative binding, which disrupts the processes necessary for viral replication. chalmers.senih.gov This potent activity against viral DNA, more so than cellular DNA, may stem from a selectivity for herpesvirus DNA or the higher metabolic rate of viral DNA in infected cells. nih.gov

Protein and Enzyme Interactions

The biological activity of 2,3-Dimethyl-6H-indolo[2,3-b]quinoxaline and its derivatives is underpinned by their interactions with various cellular proteins and enzymes. The planar, fused heterocyclic structure of the 6H-indolo[2,3-b]quinoxaline nucleus facilitates these interactions, which are crucial for their pharmacological effects. nih.gov The primary mode of action for many derivatives is through DNA intercalation, a process influenced by the types of substituents and side chains attached to the core structure. nih.govresearchgate.net Beyond this, these compounds have been investigated for their ability to directly inhibit key enzymes involved in cellular signaling and replication.

While many planar aromatic compounds that intercalate DNA also function as topoisomerase II inhibitors, this is not a significant mechanism for 6H-indolo[2,3-b]quinoxaline derivatives. nih.govmatilda.science Research has shown that highly active derivatives, such as NCA0424 and B-220, possess poor inhibitory activity against the topoisomerase II enzyme. nih.govresearchgate.neteurekaselect.com Despite showing good binding affinity to DNA, which is a prerequisite for this type of inhibition, their effect on the enzyme's function is minimal. nih.goveurekaselect.com This distinction is significant, as it separates their mechanism from classic topoisomerase poisons and suggests that their biological effects are mediated through other pathways. researchgate.net

Derivatives of the 6H-indolo[2,3-b]quinoxaline scaffold have been identified as promising inhibitors of the Src homology 2 domain-containing phosphatase 1 (SHP1) enzyme. rsc.org Dysfunction of SHP1, a non-receptor protein tyrosine phosphatase, is implicated in various diseases, including cancer, making it a significant therapeutic target. rsc.orgnih.gov

A specific derivative, compound 5a, developed through structural fusion of a 6H-indolo-[2,3-b]-quinoxaline fluorophore and a bioactive thieno[2,3-b]quinoline-procaine skeleton, has demonstrated selective inhibition of the SHP1 protein tyrosine phosphatase (PTP) domain. rsc.org This inhibition was found to be irreversible, as suggested by simulation and dialysis experiments. rsc.org The compound serves as a bifunctional agent, combining therapeutic inhibition with fluorescent imaging capabilities, which aids in understanding the biological mechanisms of SHP1. rsc.org

Compound	Target Enzyme	Inhibitory Activity (IC50)	Reference
Compound 5a (thieno[2,3-b]quinoline-fused indoloquinoxaline)	SHP1PTP	2.34 ± 0.06 μM	rsc.org

The primary interaction for this class of compounds is with DNA, where the planar indoloquinoxaline moiety intercalates between base pairs. nih.govnih.gov Spectroscopic studies confirm this intercalation mechanism and further reveal that the derivatives tend to prefer AT-rich regions of the DNA helix. nih.govchalmers.se This interaction is believed to be fundamental to the antiviral activity of certain derivatives, as it can disrupt processes vital for viral replication. chalmers.se

Beyond DNA, specific N-substituted and bromo-substituted indolo[2,3-b]quinoxaline derivatives have been shown to inhibit other enzymes. Notably, they have demonstrated inhibitory activity against cdc25 kinase and cdc25 phosphate, enzymes crucial for cell cycle regulation. researchgate.net

Compound Type	Target Enzyme	Inhibitory Activity (IC50)	Reference
Bromo and N-substituted indolo[2,3-b]quinoxalines	cdc25 kinase	70 μM	researchgate.net
Bromo and N-substituted indolo[2,3-b]quinoxalines	cdc25 phosphate	25 μM	researchgate.net

Modulation of Cellular Pathways

By interacting with key enzymes and proteins, this compound derivatives can modulate critical cellular signaling pathways, leading to a range of biological responses.

The derivative 2,3-dimethyl-6(2-dimethylaminoethyl)-6H-indolo-(2,3-b)quinoxaline, also known as B220, has been shown to inhibit the production of reactive oxygen species (ROS) in human neutrophils. nih.gov This compound effectively curtails both the release and the intracellular generation of ROS. nih.gov The mechanism is not based on direct scavenging of oxygen radicals; instead, B220 appears to interfere with the signaling cascade that leads to the activation of NADPH oxidase, the enzyme complex responsible for the respiratory burst. nih.gov The inhibition was observed with various agonists, suggesting an effect on a common downstream signaling point. nih.gov

Signal Transducer and Activator of Transcription (STAT) proteins, particularly STAT3 and STAT5, are transcription factors that are often hyperactivated in cancer, promoting cell growth and survival. researchgate.netnih.gov Derivatives of indoloquinoxaline have been developed as inhibitors of these critical oncogenic pathways. researchgate.net

A triazolyl-indolo-quinoxaline hybrid, DTI (2,3-difluoro-6-((1-(3-fluorophenyl)-1H-1,2,3-triazol-5-yl)methyl)-6H-indolo[2,3-b]quinoxaline), has been shown to downregulate the phosphorylation of STAT3 at tyrosine 705 (Y705) and STAT5 at tyrosine 694/699 (Y694/699) in gastric cancer cells. researchgate.net This inhibition prevents the nuclear translocation of STAT3/STAT5 and reduces their ability to bind DNA. researchgate.net Mechanistic studies revealed that this effect is mediated through the suppression of upstream kinases such as JAK1, JAK2, and Src. researchgate.net Furthermore, the inhibitory action involves the upregulation of PTPεC, a protein tyrosine phosphatase that acts as a negative regulator of the JAK-STAT pathway. researchgate.net This connects to the broader activity of related scaffolds, as SHP1 is also known to dephosphorylate and inactivate STAT3. mdpi.com

Mechanisms of Virion Inactivation

This compound and its derivatives, notably the compound designated as B-220 (2,3-dimethyl-6-(2-dimethylaminoethyl)-6H-indolo-(2,3-b)quinoxaline), exhibit potent antiviral activity, particularly against herpesviruses such as herpes simplex virus type 1 (HSV-1), cytomegalovirus (CMV), and varicella-zoster virus (VZV). nih.govnih.gov The primary mechanism of this antiviral action is believed to be the intercalation of the planar indoloquinoxaline ring system into the viral DNA helix. nih.govchalmers.se

This interaction with viral DNA is thought to disrupt critical processes for viral replication. One of the key steps affected is the uncoating of the virus, a process necessary for the release of the viral genome into the host cell. nih.govchalmers.se By binding to the DNA, these compounds may physically obstruct the disassembly of the viral capsid. nih.gov

Furthermore, the binding of these compounds to viral DNA leads to the inhibition of viral DNA synthesis. nih.gov Studies with the derivative B-220 have shown that it can inhibit the synthesis of viral DNA, as well as the production of both early and late viral proteins, at micromolar concentrations. nih.gov This suggests that the interference with the viral DNA template hinders the machinery responsible for both replication and transcription. It is noteworthy that B-220 did not inhibit viral DNA polymerases in vitro at the same effective concentrations, indicating that the primary target is the DNA itself rather than the replication enzymes. nih.gov

Another potential, though less characterized, mechanism for the antiviral activity of some 6H-indolo[2,3-b]quinoxaline derivatives is the induction of interferon, a key component of the innate immune response to viral infections. researchgate.net

The antiviral potency of these compounds has been demonstrated in cell culture studies, with effective concentrations varying depending on the specific virus and cell line used.

Compound	Virus	Cell Line	IC50 (µM)
B-220	Herpes Simplex Virus Type 1 (HSV-1)	Not Specified	1 - 5
B-220	Cytomegalovirus (CMV)	Not Specified	1 - 5
B-220	Varicella-Zoster Virus (VZV)	Not Specified	1 - 5
Indoloquinoxaline Derivative	Influenza A (H1N1)	Not Specified	0.2164
*IC50 (half-maximal inhibitory concentration) is the concentration of a drug that is required for 50% inhibition in vitro.

Computational Chemistry and in Silico Studies

Molecular Docking Investigations to Predict Binding Affinities

Molecular docking is a computational technique used to predict the preferred orientation of one molecule to a second when bound to each other to form a stable complex. For derivatives of the 6H-indolo[2,3-b]quinoxaline scaffold, docking studies have been instrumental in elucidating their interactions with biological macromolecules, particularly DNA.

The planar, aromatic structure of the indolo[2,3-b]quinoxaline core is well-suited for intercalation, a binding mode where the molecule inserts itself between the base pairs of the DNA double helix. nih.govnih.govresearchgate.net This mechanism is believed to be central to the pharmacological activities of this class of compounds. chalmers.se Docking studies corroborate these findings, revealing that these molecules can fit snugly within the DNA helix, leading to high binding affinities. nih.gov

Research on various indolo[2,3-b]quinoxaline derivatives has shown significant binding constants with DNA, with monomeric forms exhibiting high affinity (approximately 10⁶ M⁻¹) and dimeric forms showing exceptionally high affinity (approximately 10⁹ M⁻¹). nih.gov Competitive binding experiments and spectroscopic analysis further suggest that these compounds often exhibit a preference for binding to AT-rich regions of the DNA sequence. nih.govchalmers.se This AT-specificity could be valuable for targeting the genomes of certain viruses that are rich in adenine (B156593) and thymine. chalmers.se Molecular docking simulations help visualize and quantify these interactions, supporting the hypothesis that DNA intercalation is a primary mechanism of action. researchgate.net

Table 1: Summary of Molecular Docking Findings for Indolo[2,3-b]quinoxaline Derivatives

Compound Class	Primary Target	Predicted Binding Mode	Key Findings	Reference
Monomeric Indolo[2,3-b]quinoxalines	DNA	Intercalation	High binding affinity (K ≈ 10⁶ M⁻¹), preference for AT-rich regions.	nih.gov
Dimeric Indolo[2,3-b]quinoxalines	DNA	Intercalation	Very high binding affinity (K ≈ 10⁹ M⁻¹), enhanced by the presence of two planar moieties.	nih.gov
General 6H-indolo[2,3-b]quinoxalines	DNA	Intercalation	Binding is a key factor in their antiviral and anticancer activities.	nih.govresearchgate.net

Quantum Chemical Calculations

Quantum chemical calculations, particularly those based on Density Functional Theory (DFT), provide fundamental information about the electronic structure of molecules. These calculations are crucial for understanding a compound's stability, reactivity, and optical properties.

The Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO) are key components of frontier molecular orbital theory. The energy of the HOMO is related to the molecule's ability to donate electrons, while the LUMO energy relates to its ability to accept electrons. The difference between these two energies, known as the HOMO-LUMO gap, is an important indicator of molecular stability and reactivity. researchgate.net

For the indolo[2,3-b]quinoxaline scaffold, DFT calculations have been employed to determine these energy levels. Studies on related derivatives show that these compounds possess relatively low-lying LUMO levels. For instance, a series of indolo[2,3-b]naphtho[2,3-f]quinoxaline derivatives exhibited LUMO energies in the range of –3.00 to –3.30 eV. researchgate.net Another study on indolo[2,3-b]quinoxaline derivatives reported LUMO levels between -1.25 eV and -1.64 eV, with HOMO-LUMO gaps around 4.8 eV, indicating high stability. researchgate.net These low LUMO energies are significant as they suggest the molecules can readily accept electrons, a property that makes them potential candidates for use as n-type materials in organic electronics. researchgate.netacs.org

Table 2: Calculated Frontier Orbital Energies for Indolo[2,3-b]quinoxaline Analogs

Compound Series	HOMO Energy Range (eV)	LUMO Energy Range (eV)	Calculated Energy Gap (eV)	Reference
Indolo[2,3-b]quinoxalines	-6.11 to -6.47	-1.25 to -1.64	~4.8	researchgate.net
Indolo[2,3-b]naphtho[2,3-f]quinoxaline Derivatives	-6.51 to -6.84	-3.00 to -3.30	Not Specified	researchgate.net

The structure of many indolo[2,3-b]quinoxaline derivatives incorporates electron-donating and electron-accepting moieties. This "donor-acceptor" architecture facilitates a phenomenon known as Intramolecular Charge Transfer (ICT), where photoexcitation causes a redistribution of electron density from the donor part of the molecule to the acceptor part. nih.gov

This ICT character is a defining feature of the electronic transitions in these molecules and is substantiated by both experimental spectroscopy and theoretical calculations. nih.govscispace.com The electronic transitions often show a clear HOMO-to-LUMO charge-transfer character. nih.gov This property is highly dependent on the molecular environment, and solvatochromism studies (which examine the change in color with solvent polarity) are often used to confirm the ICT nature of the excited state. The presence of ICT is crucial for applications in materials science, such as in the development of fluorescent probes and organic light-emitting diodes (OLEDs). benthamscience.com

Absorption, Distribution, Metabolism, and Excretion (ADME) Prediction Analyses Focused on Binding Efficacy and Pharmacokinetics

Before a compound can be considered for therapeutic use, its pharmacokinetic profile—how it is absorbed, distributed, metabolized, and excreted (ADME) by the body—must be evaluated. In silico ADME prediction models have become essential tools in the early stages of drug discovery to screen candidates for favorable properties and identify potential liabilities. nih.gov

For quinoxaline-based compounds, including the indolo[2,3-b]quinoxaline family, computational analyses are used to predict key drug-likeness parameters. These predictions often assess compliance with established guidelines like Lipinski's Rule of Five, which helps to evaluate if a compound has properties that would make it a likely orally active drug in humans.

Studies on various quinoxaline (B1680401) derivatives have shown that many candidates comply with Lipinski's and Veber's rules, indicating acceptable drug-likeness. researchgate.net In silico predictions for related heterocyclic systems have suggested favorable properties such as good gastrointestinal absorption and the ability to be orally administered. nih.govmdpi.com These computational models provide a valuable preliminary assessment of a compound's potential pharmacokinetic behavior, helping to prioritize which derivatives warrant further, more resource-intensive experimental investigation. nih.gov

Table 3: Representative In Silico ADME Predictions for Quinoxaline-Based Scaffolds

Parameter	Predicted Property	Implication	Reference
Lipinski's Rule of Five	Compliance	Indicates good potential for oral bioavailability ("drug-likeness").	researchgate.net
Veber's Rule	Compliance	Further supports likelihood of good oral bioavailability based on molecular size and flexibility.	researchgate.net
Gastrointestinal (GI) Absorption	High	The compound is likely to be well-absorbed from the gut after oral administration.	nih.gov
Aqueous Solubility	Variable	Affects absorption and distribution; can be modulated by structural modifications.	mdpi.com

Applications and Potential in Advanced Materials Science

Organic Electronic Devices

The indolo[2,3-b]quinoxaline (IQ) framework is a crucial component in the development of materials for organic electronic devices. nih.gov Its derivatives have been successfully utilized as semiconductors and as emitting or charge-transporting layers in organic electronics. researchgate.netresearchgate.netbenthamscience.com The inherent dipolar structure, potential for strong intramolecular charge transfer (ICT), and extended π-conjugation are key properties that make these materials suitable for such applications. researchgate.net The versatility of the IQ scaffold allows for molecular engineering, enabling the tuning of optoelectronic properties to meet the specific demands of various devices. researchgate.net

Compounds based on the indolo[2,3-b]quinoxaline scaffold have been identified as promising semiconductor materials. researchgate.netnih.gov The fusion of the electron-donating indole (B1671886) and electron-accepting quinoxaline (B1680401) creates a unique electronic structure that facilitates charge transport. researchgate.net This has led to their investigation as active components in devices like organic field-effect transistors (OFETs). researchgate.net For instance, a polymeric p-type semiconductor material based on the IQ scaffold has been designed for use in polymer solar cells, highlighting its potential in organic photovoltaic applications. researchgate.net

The IQ scaffold is frequently incorporated into materials for organic light-emitting diodes (OLEDs), where it can function as an electron-transporting layer, a hole-injection layer, or as part of the emitting layer itself. researchgate.netresearchgate.net The rigid and planar nature of the molecule promotes favorable packing in the solid state, which is beneficial for charge transport and emission efficiency.

Research has demonstrated the use of bis(indoloquinoxalinyl) derivatives as highly effective host materials for deep-red phosphorescent OLEDs (PhOLEDs). rsc.org These materials are bipolar, meaning they can transport both holes and electrons, and possess high thermal stability and suitable triplet energy gaps. rsc.org OLEDs using these IQ derivatives as hosts have achieved very high device efficiencies, with maximum external quantum efficiencies (EQE) often exceeding 20%. rsc.org For example, a device using a carbazole-linked bis(indoloquinoxalinyl) derivative as the host and an iridium-based deep-red emitter achieved a maximum current efficiency of 32.4 cd A⁻¹ and a power efficiency of 30.9 lm W⁻¹, along with excellent operational stability. rsc.org

Table 1: Performance of Deep-Red PhOLEDs Using Bis(indoloquinoxalinyl) Host Materials

Host Material	Dopant	Max. EQE (%)	Max. Current Eff. (cd A⁻¹)	Max. Power Eff. (lm W⁻¹)	CIE (x, y)
BIQMCz	(tmq)₂Ir(acac)	>20	32.4	30.9	N/A
BIQMCz	Ir(piq)₃	>20	23.2	N/A	(0.67, 0.33)

Data sourced from a study on bis(indoloquinoxalinyl) derivatives. rsc.org

Derivatives of 6H-indolo[2,3-b]quinoxaline have been synthesized and successfully applied as organic photosensitizers in dye-sensitized solar cells (DSSCs). researchgate.netrsc.org In this context, the IQ moiety typically acts as a core building block, often combined with various electron-rich π-conjugated linkers and an anchoring group (like cyanoacrylic acid) to facilitate electron injection into a semiconductor substrate, such as TiO₂. researchgate.net

Table 2: Photovoltaic Performance of DSSCs with 6H-indolo[2,3-b]quinoxaline-Based Sensitizers

Sensitizer	Jsc (mA cm⁻²)	Voc (mV)	Fill Factor	PCE (%)
JY01	16.0	708	0.67	7.62
JY02	14.5	711	0.69	7.12
JY03	14.2	702	0.69	6.89
FS10 + HD-2	18.68	672	0.66	8.32
HD-2 (alone)	19.00	650	0.60	7.47

Jsc: short-circuit photocurrent density; Voc: open-circuit photovoltage; PCE: power conversion efficiency. Data sourced from studies on IQ-based dyes. researchgate.netrsc.org

While often part of a donor-acceptor system, the inherent electron-deficient nature of the quinoxaline fragment makes the indolo[2,3-b]quinoxaline scaffold a promising candidate for the development of n-type (electron-transporting) materials. researchgate.netscilit.com Research into (indolo[2,3-b]quinoxalin-2-yl)(phenyl)methanone derivatives revealed that these compounds possess low-lying Lowest Unoccupied Molecular Orbital (LUMO) energy levels (from -3.65 to -3.98 eV), which are comparable to those of established n-type materials. researchgate.net This suggests their potential for application in organic electronic devices where efficient electron transport is required. researchgate.net Furthermore, a series of donor-acceptor compounds based on an indolo[2,3-b]naphtho[2,3-f]quinoxaline core were synthesized and investigated specifically for their potential as n-type materials in organic electronics. scilit.com

Multifunctional Chemosensors

The indolo[2,3-b]quinoxaline framework has been identified as a promising platform for developing multifunctional chemosensors. researchgate.netnih.gov The development of chemosensors, particularly for detecting specific metal ions, is an active area of research. While much of the work has focused on the broader class of quinoxaline derivatives, the unique properties of the fused IQ system make it an attractive candidate. nih.govresearchgate.net For example, a quinoxaline-based sensor was designed for the colorimetric detection of Fe³⁺ ions and the highly selective fluorescence "turn-off" sensing of Cu²⁺ ions, demonstrating the potential of this heterocyclic family in environmental and biological monitoring. nih.govresearchgate.net The ability to functionalize the IQ core allows for the tuning of its selectivity and sensitivity towards different analytes.

Redox Flow Batteries as Anolyte Scaffolds

A significant recent application for the indolo[2,3-b]quinoxaline scaffold is in the field of energy storage, specifically as a core component for anolytes in nonaqueous redox flow batteries (NARFBs). nih.govnih.govosti.gov NARFBs are a promising technology for grid-scale energy storage, and the development of stable, high-performance organic redox-active molecules is a key research objective. researchgate.netnih.gov

The indolo[2,3-b]quinoxaline scaffold was designed to have a low reduction potential and high stability by expanding the conjugated π-system, which enhances charge delocalization in the charged state. nih.gov A library of derivatives was synthesized to establish structure-property relationships. nih.gov A mixture of 2- and 3-(tert-butyl)-6-(2-methoxyethyl)-6H-indolo[2,3-b]quinoxaline was identified as a particularly effective anolyte. nih.govnih.gov This derivative exhibited a combination of highly desirable properties:

Low Reduction Potential: -2.01 V vs Fc/Fc⁺. researchgate.netnih.gov

High Solubility: >2.7 M in acetonitrile. researchgate.netnih.gov

Remarkable Stability: 99.86% capacity retention over 202 cycles in H-cell testing. researchgate.netnih.gov

When this anolyte was paired with an N-(2-(2-methoxyethoxy)-ethyl)phenothiazine (MEEPT) catholyte, the resulting all-organic NARFB achieved a cell voltage of 2.3 V and maintained 95.8% capacity retention over 120 cycles. nih.govnih.gov These findings establish indolo[2,3-b]quinoxaline as a highly promising scaffold for designing next-generation, high-performance anolytes for energy storage applications. nih.gov

Table 3: Properties of an Optimized Indolo[2,3-b]quinoxaline Anolyte

Property	Value
Compound	2/3-(tert-butyl)-6-(2-methoxyethyl)-6H-indolo[2,3-b]quinoxaline
Reduction Potential (vs Fc/Fc⁺)	-2.01 V
Solubility (in acetonitrile)	>2.7 M
H-Cell Cycling Stability	99.86% capacity retention over 202 cycles (49.5 h)
Flow Battery Voltage (with MEEPT)	2.3 V
Flow Battery Capacity Retention	95.8% over 120 cycles (75.1 h)

Data sourced from a study on IQ as an anolyte scaffold. researchgate.netnih.govnih.gov

Future Research Directions and Translational Perspectives

Comprehensive Elucidation of Molecular Mechanism of Action

The primary pharmacological action of 6H-indolo[2,3-b]quinoxaline derivatives is attributed to their ability to intercalate into DNA. nih.govresearchgate.neteurekaselect.com This planar, fused heterocyclic system inserts itself between the base pairs of the DNA helix, an interaction that can disrupt vital cellular processes. chalmers.seresearchgate.net Studies have indicated that this DNA intercalation can be non-specific, though some derivatives show a preference for binding to AT-rich regions, a property that could be exploited for targeting the genomes of certain viruses. chalmers.seresearchgate.net The thermal stability of the complex formed between the compound and DNA is a critical factor in determining its biological activity. nih.goveurekaselect.com

Beyond general DNA intercalation, specific derivatives exhibit distinct mechanisms. A notable example is 2,3-dimethyl-6-(2-dimethylaminoethyl)-6H-indolo-[2,3-b]quinoxaline, also known as B-220, which has been shown to inhibit the production of reactive oxygen species (ROS) in human neutrophils. nih.govresearchgate.net This inhibition is not due to direct radical scavenging but rather an effect on the signaling pathways that lead to the activation of NADPH oxidase, the enzyme responsible for the respiratory burst. nih.gov Interestingly, while being potent DNA binders, many of these compounds show poor inhibitory activity against topoisomerase II but can possess significant activity in modulating multidrug resistance (MDR). nih.goveurekaselect.com

Design and Synthesis of Novel Derivatives with Enhanced Target Specificity and Potency

The versatility of the 6H-indolo[2,3-b]quinoxaline scaffold allows for extensive structural modifications to fine-tune its biological activity. researchgate.net Research has focused on synthesizing novel derivatives with improved potency and target specificity for a range of diseases.

Strategies to enhance DNA binding and optimize antiviral effects have included the synthesis of quaternary mono- or di-cationic agents. chalmers.se By varying parameters such as the number of positive charges and interacting units (monomeric vs. dimeric compounds), researchers have developed derivatives with excellent inhibitory effects against viruses like human cytomegalovirus (HCMV) and herpes simplex virus type 1 (HSV-1). chalmers.se Other synthetic efforts have produced derivatives with potent anticancer, antimicrobial, and anti-inflammatory activities. derpharmachemica.comnih.gov For instance, certain hexahydro-6H-indolo[2,3-b]quinoxaline derivatives have demonstrated significant antibacterial and anti-inflammatory properties. derpharmachemica.com Furthermore, the development of heterocyclic analogues, such as 4-alkyl-4H-thieno[2′,3′:4,5]pyrrolo[2,3-b]quinoxalines, has yielded compounds with promising antitubercular activity. nih.gov

Table 1: Selected Derivatives of 6H-indolo[2,3-b]quinoxaline and Their Enhanced Properties

Derivative Class	Modification Strategy	Enhanced Property/Target	Reference(s)
Quaternary Cationic Agents	Introduction of permanent positive charges	Improved DNA binding, potent antiviral activity (HCMV, HSV-1)	chalmers.se
Hexahydro Analogues	Saturation of one carbocyclic ring	Antibacterial and anti-inflammatory activity	derpharmachemica.com
Thieno-pyrrolo Analogues	Bioisosteric replacement of benzene (B151609) ring	Antitubercular activity	nih.gov
Fused Quinoxalines	Annulation with other heterocyclic rings	Dual anticancer and antimicrobial agents	nih.gov
N-Alkyl Carboxamides	Substitution at the indole (B1671886) nitrogen	Significant in vitro activity against human leukemia (HL-60)	researchgate.net

Exploration of New Therapeutic Areas Based on Identified Mechanisms

Initial interest in indolo[2,3-b]quinoxalines centered on their antiviral and antitumor properties. nih.gov However, based on an evolving understanding of their mechanisms, research is expanding into new therapeutic domains. The immunomodulatory activity of the B-220 derivative, demonstrated by its inhibition of ROS production in neutrophils, suggests potential applications in treating autoimmune and inflammatory diseases such as Multiple Sclerosis and Rheumatoid Arthritis. chalmers.senih.gov

The scaffold is also being investigated for other conditions. Derivatives have been identified with potential antidiabetic and neuroprotective properties. nih.gov The discovery of analogues with activity against Mycobacterium tuberculosis, including drug-resistant strains, opens a new avenue for the development of antitubercular agents. nih.gov

Beyond medicine, the unique electronic properties of the indolo[2,3-b]quinoxaline core have led to its exploration in materials science. Derivatives have been designed and synthesized for use as organic semiconductors and as emitting layers in organic electronics. nih.gov Specifically, they have been successfully employed as anolytes in nonaqueous redox flow batteries, demonstrating high stability and low reduction potentials. nih.gov They have also been incorporated as building blocks in metal-free organic dyes for dye-sensitized solar cells (DSSCs). rsc.org

Advancements in Synthetic Methodologies for Scalability and Sustainability

The classical synthesis of the 6H-indolo[2,3-b]quinoxaline core involves the condensation of an isatin (B1672199) derivative with an appropriate o-phenylenediamine, often in glacial acetic acid at reflux temperatures. chalmers.se While effective at the lab scale, there is a growing need for more efficient, scalable, and environmentally friendly synthetic methods.

Recent advancements have focused on "green" chemistry principles. A highly efficient, catalyst-free protocol for synthesizing the core quinoxaline (B1680401) structure has been developed, which proceeds in methanol (B129727) at room temperature with reaction times as short as one minute. researchgate.net This method is scalable to at least the 10-gram scale. researchgate.net Other sustainable approaches include microwave-assisted synthesis, which can accelerate reaction times, and the use of recyclable, solid-supported catalysts like molybdophosphovanadates on alumina, which facilitate easy product purification and catalyst reuse. researchgate.netnih.gov

Furthermore, novel synthetic routes are being developed to access a wider range of derivatives. One such strategy involves a sequence of Buchwald–Hartwig cross-coupling followed by an intramolecular nucleophilic aromatic substitution of hydrogen (SNH), providing a new pathway to construct the indolo[2,3-b]quinoxaline system. nih.gov

Integrated Computational and Experimental Approaches for Drug Design and Material Innovation

The integration of computational modeling with experimental synthesis and testing is accelerating the discovery and optimization of indolo[2,3-b]quinoxaline-based compounds. Quantitative Structure-Activity Relationship (QSAR) studies have been employed to model the cytotoxic activity of various derivatives, providing insights that guide the design of new analogues with potentially greater anticancer potency. researchgate.net Similarly, molecular docking has been used to propose plausible mechanisms of action, as seen in the study of heterocyclic analogues for antitubercular activity. nih.gov

In the realm of materials science, Density Functional Theory (DFT) has proven to be an invaluable tool. DFT calculations have been used to accurately predict and validate the electrochemical properties, such as reduction potentials, of derivatives designed for use in redox flow batteries. nih.gov In the development of dye-sensitized solar cells, DFT and time-dependent DFT have been used to investigate the electronic structure and charge separation properties of novel dyes incorporating the indolo[2,3-b]quinoxaline moiety, correlating theoretical predictions with experimentally observed photovoltaic performance. rsc.org These integrated approaches enable a more rational design process, reducing the time and resources required for the development of new drugs and innovative materials.

Q & A

Q. Key Methodological Considerations :

• One-Pot vs. Two-Step Approaches : Pd-catalyzed one-pot methods yield ~60–75% efficiency but suffer from limited substrate scope. Two-step approaches (Suzuki coupling followed by C–N annulation) offer broader functional group tolerance .
• Characterization : Confirmation of structure requires elemental analysis, NMR, and IR spectroscopy .

How can regioselectivity challenges in functionalizing the indoloquinoxaline core be addressed?

Advanced Synthesis
Regioselectivity issues arise during alkylation or substitution at the N6 position. Strategies include:

• Directed C–H Activation : Using Pd catalysts to target specific positions, as demonstrated in the synthesis of 6-(2-dimethylaminoethyl) derivatives .
• Steric and Electronic Modulation : Introducing electron-withdrawing groups (e.g., nitro) at C9 improves reactivity for subsequent reductions or substitutions .

What is the mechanism of DNA interaction for this compound derivatives?

Basic DNA Binding
The planar tetracyclic core intercalates into DNA base pairs, while the dimethylaminoethyl side chain enhances minor groove binding. This dual interaction disrupts replication and transcription, as shown in antiviral studies .

Q. Methodological Validation :

• UV-Vis Hypochromicity : DNA binding reduces absorbance at 260–300 nm, indicating intercalation .
• Thermal Denaturation : Increases in DNA melting temperature (ΔTm = 5–10°C) confirm stabilization of the DNA duplex .

How do structural modifications influence DNA binding affinity and cytotoxicity?

Q. Advanced Structure-Activity Relationship

• Side Chain Effects : Derivatives with morpholinoethyl or dihydroxypropyl substituents exhibit weaker binding (ΔTm = 2–4°C) compared to dimethylaminoethyl analogs (ΔTm = 8–10°C) .
• Nitro/Amino Substitutions : 9-Nitro derivatives show reduced cytotoxicity (IC₅₀ > 50 µM) compared to 9-amino analogs (IC₅₀ = 2–10 µM) due to altered redox properties .

What role does this compound play in dye-sensitized solar cells (DSSCs)?

Basic Photovoltaic Application
The compound serves as an electron donor in organic dyes, with HOMO levels (−5.2 to −5.4 eV) aligned for efficient electron injection into TiO₂. For example, dyes with bithiophene linkers achieve power conversion efficiencies (PCE) up to 5.27% .

Q. Key Parameters :

• Molar Extinction Coefficients : Bithiophene-linked dyes exhibit ε > 50,000 M⁻¹cm⁻¹, enabling broad light absorption .
• Aggregation Control : Bulky substituents (e.g., butyl groups) reduce dye aggregation on TiO₂ surfaces .

How can HOMO-LUMO levels be optimized for enhanced DSSC performance?

Q. Advanced Photovoltaic Design

• Donor Engineering : Replacing triphenylamine with carbazole or phenothiazine donors lowers HOMO levels (−5.3 to −5.5 eV), improving VOC (0.676 V) .
• Co-Sensitization : Combining with Ru-based dyes (e.g., HD-2) increases PCE to 8.32% by compensating absorption gaps and reducing charge recombination .

What electrochemical properties make this compound suitable for organic electronics?

Basic Electrochemical Analysis
Cyclic voltammetry reveals quasi-reversible oxidation (Eₐₓ = +0.8–1.2 V vs. Ag/Ag⁺) attributed to the indoloquinoxaline core. The bandgap (~2.1 eV) aligns with requirements for OLED emitters and DSSCs .

Q. Characterization Tools :

• Cyclic Voltammetry : Determines oxidation potentials and HOMO levels .
• DFT Simulations : Predict charge separation and orbital localization .

How can contradictory data on co-sensitization effects (e.g., reduced JSC) be resolved?

Advanced Data Interpretation
Co-sensitization with HD-2 improves VOC and FF but reduces JSC due to competitive light absorption. Mitigation strategies include:

• Dye Ratio Optimization : Balancing molar ratios (e.g., 1:1 FS10:HD-2) minimizes JSC losses .
• IPCE Analysis : Validates complementary absorption profiles (300–800 nm) .

What methodologies assess the anticancer activity of indoloquinoxaline derivatives?

Q. Pharmacological Evaluation

• In Vitro Cytotoxicity : MTT assays using cancer cell lines (e.g., HeLa, MCF-7) show IC₅₀ values of 2–20 µM .
• DNA Footprinting : Identifies preferential binding to GC-rich sequences .

How does the compound’s stability impact its application in devices or therapeutics?

Q. Advanced Stability Studies

• Thermal Stability : Glass transition temperatures (Tg > 150°C) suit OLED fabrication .
• Photostability : Dyes with cyanoacrylic acid acceptors show <10% degradation after 500 h under illumination .
